The Anilinopyrimidine Scaffold: A Comparative Guide to Structure-Activity Relationships in Kinase Inhibition

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Compound of Interest

Compound Name:	*3-Pyrimidin-5-ylaniline*
CAS No.:	*69491-59-4*
Cat. No.:	*B1278150*

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The anilinopyrimidine core is a cornerstone in modern medicinal chemistry, particularly in the design of potent and selective protein kinase inhibitors. This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) for various anilinopyrimidine analogs. By examining different substitution patterns on both the pyrimidine and aniline moieties, we will elucidate the key structural determinants for potent kinase inhibition and selectivity, drawing upon experimental data from preclinical studies. This document is intended for researchers, scientists, and drug development professionals seeking to leverage this privileged scaffold in the rational design of novel therapeutics.

The Anilinopyrimidine Core: A Privileged Scaffold for Kinase Inhibition

Protein kinases play a pivotal role in cellular signaling, and their dysregulation is a hallmark of numerous diseases, most notably cancer. The anilinopyrimidine scaffold has emerged as a highly successful framework for targeting the ATP-binding site of various kinases. The core structure, characterized by a pyrimidine ring linked to an aniline group via an amino bridge,

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provides a versatile platform for chemical modification. The pyrimidine ring often engages in crucial hydrogen bonding interactions with the kinase hinge region, a conserved structural element in the ATP-binding pocket, while the aniline moiety typically extends into a more variable region, allowing for the fine-tuning of potency, selectivity, and pharmacokinetic properties.[1]

Comparative SAR Analysis of Anilinopyrimidine Analogs

The biological activity of anilinopyrimidine derivatives is exquisitely sensitive to the nature and position of substituents on both aromatic rings. Below, we compare the SAR of different series of anilinopyrimidine analogs targeting various kinases.

2-Anilino-4-Substituted Pyrimidines as Mer/c-Met Dual Inhibitors

Recent studies have identified 2-substituted anilinopyrimidine derivatives as potent dual inhibitors of Mer and c-Met kinases, both of which are receptor tyrosine kinases implicated in cancer progression.[2][3][4] A key finding in this series is the critical role of the substituent at the 2-position of the aniline ring.

One notable compound, 18c, demonstrated potent inhibitory activity against both Mer and c-Met kinases.[2] Further optimization led to the discovery of compound 17c, which exhibited even more potent dual kinase inhibition.[3][4]

Key SAR Insights:

- Substitution on the Aniline Ring: The presence of a substituent at the 2-position of the aniline ring is crucial for potent dual Mer/c-Met inhibition.
- Nature of the Substituent: The specific chemical nature of the substituent significantly impacts activity. The development from compound 18c to 17c highlights how modifications can enhance potency and improve pharmacokinetic properties.[3][4]
- Antiproliferative Activity: Potent kinase inhibition translates to significant antiproliferative activity against various cancer cell lines, including HepG2, MDA-MB-231, and HCT116.[2][3]

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[4]

Table 1: Comparison of 2-Substituted Anilinopyrimidine Analogs as Mer/c-Met Inhibitors

Compound	Mer IC50 (nM)	c-Met IC50 (nM)	Antiproliferative Activity (HepG2 IC50, μM)	Antiproliferative Activity (MDA-MB-231 IC50, μM)	Antiproliferative Activity (HCT116 IC50, μM)	Reference
18c	18.5 ± 2.3	33.6 ± 4.3	Not explicitly stated, but showed good activity	Not explicitly stated, but showed good activity	Not explicitly stated, but showed good activity	[2]
17c	6.4 ± 1.8	26.1 ± 7.7	Data not provided in abstract	Data not provided in abstract	Data not provided in abstract	[3][4]

2-Anilino-4-(thiazol-5-yl)pyrimidines as CDK Inhibitors

The 2-anilino-4-(thiazol-5-yl)pyrimidine scaffold has been extensively explored for the development of cyclin-dependent kinase (CDK) inhibitors.[5] CDKs are key regulators of the cell cycle, and their inhibition is a validated strategy in cancer therapy.

Key SAR Insights:

- Potency: Many analogs in this series exhibit very low nanomolar K(i)s against CDK2.[5]
- Structure-Guided Design: X-ray crystallography has been instrumental in rationalizing the observed biochemical SAR and guiding the design of more potent inhibitors.[5]
- Cellular Effects: The most potent CDK2 inhibitors from this series have been shown to induce antiproliferative and proapoptotic effects in cancer cells, consistent with the inhibition of CDK2 and CDK9.[5]

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4-Anilinopyrimidines as Class III Receptor Tyrosine Kinase (RTK) Inhibitors

Modification of the 4-anilinopyrimidine scaffold has led to the discovery of selective inhibitors of class III RTKs. A key modification in this series is the introduction of a para-phenylurea substituent on the 4-aniline moiety.[2]

Key SAR Insights:

- Selectivity: The presence of a para-phenylurea group on the aniline ring is a key determinant for selectivity towards class III RTKs.[2]
- Role of Pyrimidine Substitution: Functionalization at the 5 or 6 position of the pyrimidine ring plays a crucial role in modulating the degree of selectivity within the class III RTK family.[2]

Experimental Protocols

General Kinase Inhibition Assay (Example: Mer/c-Met)

The following is a representative protocol for determining the in vitro inhibitory activity of compounds against protein kinases, based on methodologies described in the literature.[2][3][4]

Objective: To determine the IC50 values of test compounds against Mer and c-Met kinases.

Materials:

- Recombinant human Mer and c-Met kinase domains
- ATP (Adenosine triphosphate)
- Substrate peptide (e.g., poly(Glu, Tyr) 4:1)
- Assay buffer (e.g., Tris-HCl, MgCl2, DTT)
- Test compounds dissolved in DMSO
- ADP-Glo™ Kinase Assay kit (Promega) or similar

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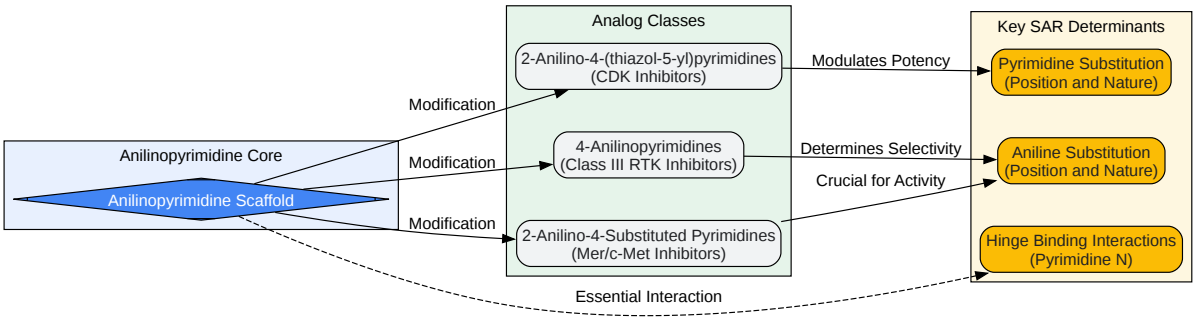
- Microplate reader

Procedure:

- Prepare a reaction mixture containing the kinase, substrate peptide, and assay buffer in a 96-well plate.
- Add the test compounds at various concentrations (typically a serial dilution). A DMSO control (no compound) is included.
- Initiate the kinase reaction by adding ATP.
- Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specific time (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ assay system, which involves a two-step process of terminating the kinase reaction and detecting the generated ADP through a luciferase-based reaction.
- Measure the luminescence using a microplate reader.
- Calculate the percentage of kinase inhibition for each compound concentration relative to the DMSO control.
- Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

Visualizing SAR and Workflows

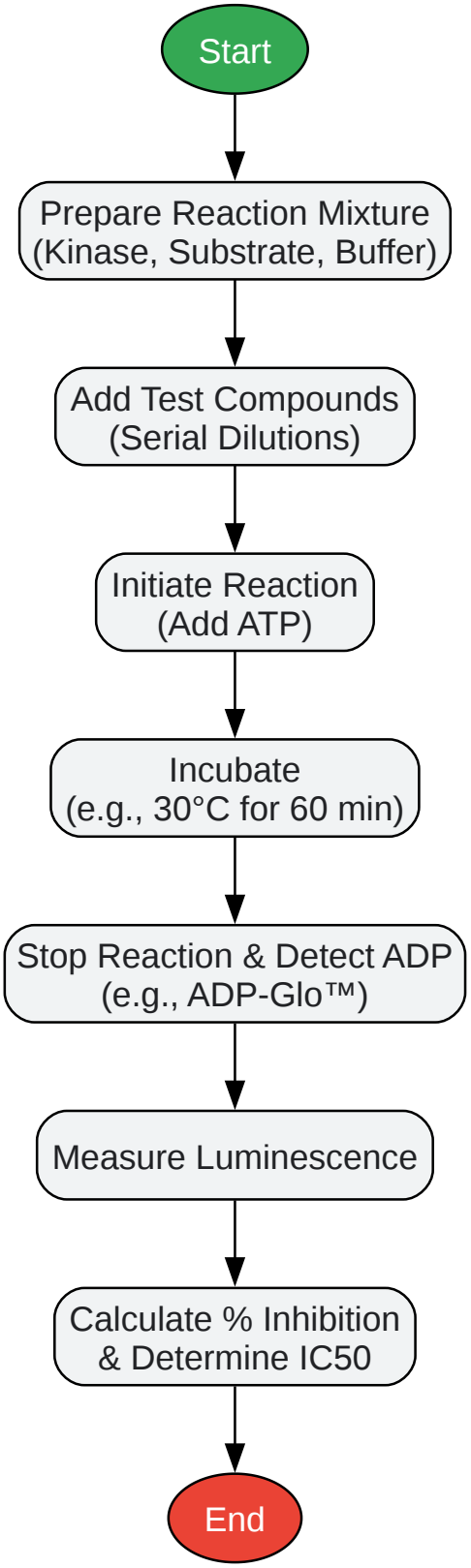
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Caption: Key SAR features of anilinopyrimidine analogs.

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Caption: Workflow for a typical in vitro kinase inhibition assay.

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Conclusion

The anilinopyrimidine scaffold remains a highly fruitful starting point for the design of novel kinase inhibitors. The comparative analysis presented here demonstrates that subtle modifications to this core structure can lead to profound differences in potency and selectivity. A deep understanding of the structure-activity relationships, aided by structural biology and computational modeling, is essential for the successful development of next-generation anilinopyrimidine-based drugs. The continued exploration of this versatile scaffold is likely to yield new and effective therapies for a wide range of diseases.

References

- Design, Synthesis, and Biological Evaluation of 2-Substituted Aniline Pyrimidine Derivatives as Potent Dual Mer/c-Met Inhibitors. (2024). Molecules, 29(2), 536. [Link]
- Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability. (2023). Biomolecules, 13(9), 1298. [Link]
- 2-Anilino-4-(thiazol-5-yl)pyrimidine CDK inhibitors: synthesis, SAR analysis, X-ray crystallography, and biological activity. (2004). Journal of Medicinal Chemistry, 47(7), 1779-1789. [Link]
- Targeting kinases with anilinopyrimidines: discovery of N-phenyl-N'-[4-(pyrimidin-4-ylamino)phenyl]urea derivatives as selective inhibitors of class III receptor tyrosine kinase subfamily. (2016). Scientific Reports, 6, 20263. [Link]
- Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability. (2023). PubMed. [Link]

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Sources

- 1. From molecule to medicine: introducing emerging strategies to synthesize potent anticancer purine scaffolds - RSC Advances (RSC Publishing) DOI:10.1039/D5RA02893K [pubs.rsc.org]
- 2. Targeting kinases with anilinopyrimidines: discovery of N-phenyl-N'-[4-(pyrimidin-4-ylamino)phenyl]urea derivatives as selective inhibitors of class III receptor tyrosine kinase subfamily - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Design, Synthesis and Biological Investigation of 2-Anilino Triazolopyrimidines as Tubulin Polymerization Inhibitors with Anticancer Activities [mdpi.com]
- 4. Discovery of a new class of anilinoquinazoline inhibitors with high affinity and specificity for the tyrosine kinase domain of c-Src - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. sfera.unife.it [sfera.unife.it]

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